



Using 3-Pentanone as a Solvent in Organic Synthesis: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Pentanone, also known as diethyl ketone (DEK), is a versatile and effective solvent for a variety of organic reactions.[1] Its physical and chemical properties, such as a moderate boiling point, good solvency for a range of organic compounds, and miscibility with common organic solvents, make it a suitable medium for various synthetic transformations.[1][2][3][4] This document provides detailed application notes and protocols for the use of **3-pentanone** as a solvent and reactant in organic synthesis, with a focus on key reaction classes relevant to research and drug development.

Physical, Chemical, and Safety Properties of 3-Pentanone

A comprehensive summary of the key physical, chemical, and safety properties of **3-pentanone** is provided in Table 1. This data is essential for reaction design, safety considerations, and purification procedures.

Table 1: Physical, Chemical, and Safety Properties of **3-Pentanone**



Property	Value	
Molecular Formula	C5H10O[4][5]	
Molecular Weight	86.13 g/mol [4]	
Appearance	Colorless liquid[2][4]	
Odor	Acetone-like[2][4]	
Boiling Point	101.5 - 101.7 °C[6][7][8]	
Melting Point	-42 to -39 °C[4][6][7]	
Density	0.813 g/mL at 25 °C[3][6]	
Solubility in Water	50 g/L at 20 °C[9]	
Miscibility	Miscible with ethanol and ether[2][4]	
Flash Point	13 °C (55 °F)[3][10]	
Autoignition Temperature	452 °C (845 °F)[3][9]	
Refractive Index (n20/D)	1.392[6]	
Vapor Density	3 (vs air)[6]	
Vapor Pressure	20 mm Hg at 28 °C[6]	
Safety Hazards	Highly flammable liquid and vapor; May cause respiratory irritation; May cause drowsiness or dizziness.[10]	

Applications in Organic Synthesis

3-Pentanone serves as a valuable solvent and reactant in several key organic reactions, including condensation reactions and in the synthesis of complex molecules.

Application Note 1: Aldol Condensation

3-Pentanone can participate in aldol condensation reactions, both as a reactant and potentially as a solvent. The following protocol details a mixed aldol condensation between **3-pentanone** and p-chlorobenzaldehyde.



This protocol describes the synthesis of a product resulting from a mixed aldol condensation followed by a Michael addition.

Materials:

- **3-Pentanone** (0.86 g, 10 mmol)
- p-Chlorobenzaldehyde (3.5 g, 25 mmol)
- 95% Ethanol (50 mL)
- 2 N Sodium hydroxide solution (15 mL)

Procedure:

- In a 125-mL Erlenmeyer flask, dissolve 0.86 g (10 mmol) of **3-pentanone** and 3.5 g (25 mmol) of p-chlorobenzaldehyde in 50 mL of 95% ethanol.[5][6]
- To the dissolved reactants, add 15 mL of 2 N sodium hydroxide solution.[5][6]
- Heat the reaction mixture to 70 °C and maintain for 30 minutes.[5][6]
- After the reaction is complete, cool the flask in an ice bath (0 °C) to facilitate the precipitation of the product.[5][6]
- Collect the white crystalline product by suction filtration using a Büchner funnel.[5][6]
- Wash the collected crystals with cold 95% ethanol.[5][6]
- For further purification, recrystallize the product from ethanol. [5][6]

Quantitative Data:

Table 2: Reaction Parameters for the Aldol Condensation of **3-Pentanone** with p-Chlorobenzaldehyde



Parameter	Value	Reference
Reactants	3-Pentanone, p- Chlorobenzaldehyde	[5][6]
Solvent	95% Ethanol	[5][6]
Base	2 N Sodium Hydroxide	[5][6]
Temperature	70 °C	[5][6]
Reaction Time	30 minutes	[5][6]
Product Yield	35%	[5][6]
Product Melting Point	189-191 °C	[5][6]

Workflow Visualization: Synthesis of Oseltamivir (Tamiflu®)

3-Pentanone is utilized as a reactant in a key ketalization step during the industrial synthesis of the antiviral medication Oseltamivir (Tamiflu®) from (-)-shikimic acid.[2][10][11]



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